

bond strength comparison magnesium phosphate cement to concrete substrate

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Compound Focus: Magnesium phosphate

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Bond Strength Performance & Comparison

The table below summarizes quantitative data on the bond strength of MPC to concrete substrates from experimental studies.

Material/Variable	Test Method	Bond Strength Performance	Key Comparison / Notes
MPC Mortar (General)	Shear Bond Strength [1]	"Much higher than that of OPC mortar with ordinary concrete in various stress conditions." [1]	Superior bonding is a fundamental characteristic of MPC.
MPC-ECC	Single & Double Shear [1]	Strengths are influenced by mix design; see Table 2 for specific values under different variables.	An Engineered Cementitious Composite (ECC) with enhanced ductility.
Water-to-Solid (W/S) Ratio	Single & Double Shear [1]	Bond strength gradually reduces as the W/S ratio increases. [1]	Highlights the importance of a low water content for optimal performance.

Material/Variable	Test Method	Bond Strength Performance	Key Comparison / Notes
Molar Ratio (M/P)	Single & Double Shear [1]	Single and double shear bond strengths increase with a higher M/P (MgO to KH ₂ PO ₄) ratio. [1]	A key parameter in MPC mix design.
Fly Ash (F) Content	Single Shear [1]	Strength first increases up to a fly ash content of 30%, then decreases. [1]	Indicates an optimal replacement level.
Borax (B) Dosage	Single & Double Shear [1]	Bond strengths increase first and then decrease, reaching a maximum at a borax dosage of 6%. [1]	Borax is a retarder; its dosage is critical for strength development.
PVA Fiber (Vf) Volume	Single & Double Shear [1]	The increase of Vf improved the single and double shear bond strengths. [1]	Fibers enhance ductility and mechanical bonding.

Experimental Protocols for Bond Strength Testing

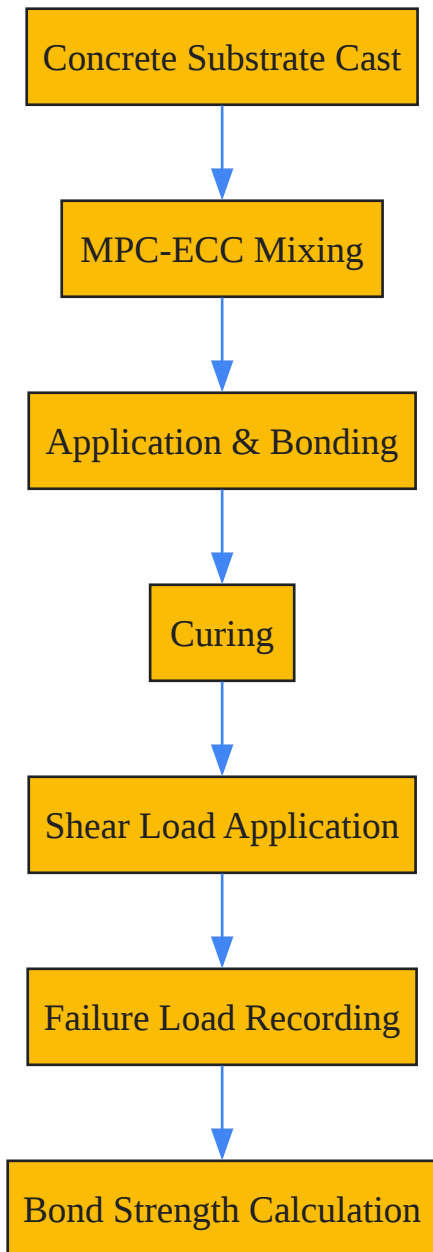
To ensure the reliability and reproducibility of bond strength data, researchers follow standardized experimental protocols. The methodologies for key tests are detailed below.

Single and Double Shear Tests for MPC-ECC

This test evaluates the bond between a repair material (MPC-ECC) and an ordinary concrete substrate.

- **Sample Preparation:** Ordinary concrete substrates are first cast. The MPC-ECC repair material is mixed according to the designed proportions (e.g., W/S ratio, M/P ratio, fly ash, borax, PVA fibers) and applied to the prepared concrete substrate. [1]
- **Bond Formation:** The specimens are cured under specified conditions until testing. [1]
- **Loading:** A shear load is applied to the interface between the MPC-ECC and the concrete until failure occurs. The maximum load is recorded. [1]
- **Data Analysis:** The bond strength is calculated by dividing the maximum failure load by the bonded area. [1]

This workflow for preparing and testing MPC-ECC to concrete bond specimens can be visualized as follows:



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Pull-Off Adhesion Test

This is a standard method to quantify the tensile adhesion strength of a coating or repair material to a substrate.

- **Sample Preparation:** The material (e.g., MPC paste, mortar, or ECC) is applied to a concrete substrate and cured. [2]
- **Test Setup:** A metal dolly is glued perpendicular to the coated surface. A portable adhesion tester is then attached to the dolly. [2]
- **Loading:** The tester applies a controlled and gradually increasing tensile force to the dolly until the coating detaches from the substrate. [2]
- **Data Analysis:** The force required to cause failure is measured. The adhesion strength is calculated in MPa or psi by dividing this force by the cross-sectional area of the dolly. The nature of the failure (cohesive within the substrate, adhesive at the interface, or a combination) is also noted. [2]

Key Factors Influencing MPC's Bond Strength

The bond performance of MPC is not fixed but can be optimized by controlling several mix design and environmental factors. The most influential factors, as identified through machine learning analysis and experimental studies, are summarized in the table below. [3]

Factor	Influence on Bond Strength
Curing Age	The most dominant factor; strength improves substantially with extended curing up to 28 days. [3]
Water Content (W/C)	Has a strong negative effect; a increase from 0.1 to 0.6 can lead to a 26% reduction in strength. [3]
MgO to Phosphate (M/P) Ratio	A higher M/P ratio leads to increased bond strength. [1]
Fly Ash Content	Acts as a filler and participates in reactions; content of 30% typically optimizes strength. [1]
Borax Dosage	Critical retarder; an optimal dosage (e.g., 6%) maximizes strength, while too much or too little reduces it. [1]
IBA Content & Oxides	Incinerated Bottom Ash (IBA) components like Fe_2O_3 and Al_2O_3 can positively contribute to strength within optimal ranges. [3]

Conclusion for Researchers

The experimental data consistently shows that **Magnesium Phosphate Cement forms a bond with concrete that is superior to traditional OPC**. Its combination of high early strength, strong adhesion, and compatibility with concrete substrates makes it a highly promising material for rapid and durable repair applications. [1]

The bond strength can be significantly optimized by carefully controlling the **M/P molar ratio, water-to-solid ratio, and the incorporation of mineral admixtures like fly ash and fibers**. [3] [1]

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